

# Ecotoxicity of C.I. Acid Yellow 25: A Technical Overview

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## Compound of Interest

Compound Name: Acid Yellow 25

Cat. No.: B1290562

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## Executive Summary

This technical guide provides a comprehensive overview of the available ecotoxicity data for the monoazo dye, C.I. **Acid Yellow 25** (CAS No. 6359-85-9). A thorough review of publicly accessible scientific literature and regulatory databases reveals a significant lack of specific quantitative ecotoxicity data for this particular substance. This document synthesizes the general ecotoxicological properties of acid dyes and presents detailed standardized experimental protocols for aquatic toxicity testing as recommended by the Organisation for Economic Co-operation and Development (OECD). In the absence of specific data for C.I. **Acid Yellow 25**, this guide utilizes data for a representative monoazo acid dye, C.I. Acid Red 14, for illustrative purposes, while clearly noting the limitations of this approach. Furthermore, this guide provides visualizations of experimental workflows to aid in the understanding of ecotoxicity assessment methodologies.

## Introduction to C.I. Acid Yellow 25

C.I. **Acid Yellow 25** is a synthetic organic dye belonging to the monoazo class of colorants. Azo dyes are characterized by the presence of one or more azo groups ( $-N=N-$ ) and are widely used in the textile, leather, paper, and cosmetic industries. Due to their widespread use, the potential environmental fate and effects of these compounds are of significant interest to researchers and regulatory bodies. The ecotoxicity of a substance refers to its potential to cause harm to the natural environment, particularly aquatic ecosystems.

## Ecotoxicological Profile of Acid Dyes

General information from safety data sheets suggests that the ecotoxicity of acid dyes is related to the number of acid groups present in the molecule. Dyes with three or more acid groups tend to exhibit low toxicity towards fish and invertebrates, with acute toxicity values generally greater than 100 mg/L. However, all acid dyes are noted to have moderate toxicity towards green algae. This effect on algae is often considered an indirect consequence of light attenuation (shading) by the colored substance in the water column, rather than direct chemical toxicity.

A comprehensive literature search for C.I. **Acid Yellow 25** did not yield specific quantitative data on its acute or chronic effects on aquatic organisms such as fish, daphnia, or algae. Regulatory databases, including the European Chemicals Agency (ECHA) and the OECD's Screening Information Data Set (SIDS), do not currently provide detailed ecotoxicity reports for this specific substance.

## Quantitative Ecotoxicity Data (Illustrative Example)

Due to the absence of specific ecotoxicity data for C.I. **Acid Yellow 25**, this section presents acute toxicity data for a different monoazo acid dye, C.I. Acid Red 14 (CAS No. 3567-69-9), to illustrate the typical format for such data. It is crucial to note that this data is not directly applicable to C.I. **Acid Yellow 25** and should be considered for informational purposes only.

Table 1: Acute Mammalian Toxicity Data for C.I. Acid Red 14

Test Organism	Exposure Route	Endpoint	Value	Reference
Rat (male/female)	Oral	LD50	> 10,000 mg/kg bw	[1]
Rat (male/female)	Dermal	LD50	> 2,000 mg/kg bw	[1]

Note: LD50 (Lethal Dose, 50%) is the dose of a substance that is lethal to 50% of the test population. This data represents mammalian toxicity, not aquatic ecotoxicity.

# Standardized Experimental Protocols for Aquatic Ecotoxicity Testing

To ensure the generation of reliable and comparable ecotoxicity data, standardized test guidelines have been developed by international organizations such as the OECD. The following sections detail the methodologies for key aquatic toxicity tests.

## OECD 203: Fish, Acute Toxicity Test

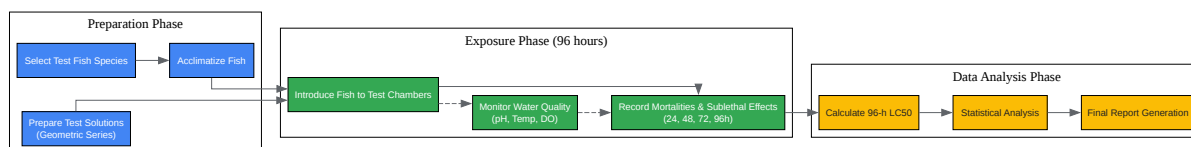
This guideline outlines a method to assess the acute lethal toxicity of a substance to fish.

**Objective:** To determine the median lethal concentration (LC50) of a substance in fish over a 96-hour exposure period.

**Test Organism:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*), Zebrafish (*Danio rerio*), and Fathead minnow (*Pimephales promelas*).

**Methodology:**

- **Principle:** Fish are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours.
- **Test Concentrations:** A range of concentrations of the test substance is used, typically in a geometric series. A control group (without the test substance) is also maintained.
- **Observations:** Mortalities and any sublethal effects (e.g., abnormal behavior) are recorded at 24, 48, 72, and 96 hours.
- **Water Quality:** Parameters such as temperature, pH, and dissolved oxygen are monitored and maintained within acceptable limits.
- **Endpoint:** The primary endpoint is the 96-hour LC50, which is the concentration estimated to be lethal to 50% of the test fish population.



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*Diagram 1: Experimental Workflow for OECD 203 Fish Acute Toxicity Test.*

## OECD 202: *Daphnia* sp., Acute Immobilisation Test

This test evaluates the acute toxicity of a substance to planktonic crustaceans, which are key organisms in aquatic food webs.

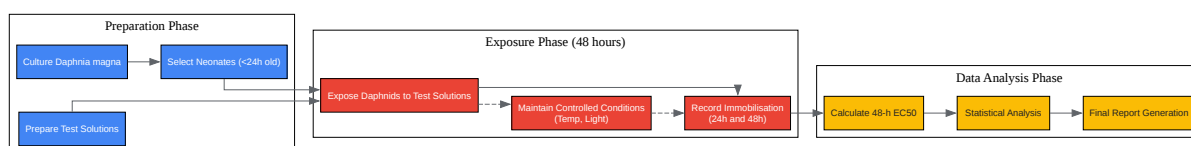
**Objective:** To determine the median effective concentration (EC50) for immobilization of *Daphnia magna* over a 48-hour exposure period.

**Test Organism:** *Daphnia magna* (water flea), typically less than 24 hours old at the start of the test.

**Methodology:**

- **Principle:** Young daphnids are exposed to the test substance in a static system for 48 hours.
- **Test Concentrations:** A series of concentrations of the test substance and a control are prepared.
- **Observations:** The number of immobilized daphnids (those that are unable to swim) is recorded at 24 and 48 hours.
- **Test Conditions:** The test is conducted under controlled temperature and lighting conditions.

- **Endpoint:** The primary endpoint is the 48-hour EC50, which is the concentration estimated to cause immobilization in 50% of the daphnids.



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*Diagram 2: Experimental Workflow for OECD 202 Daphnia Acute Immobilisation Test.*

## OECD 201: Alga, Growth Inhibition Test

This guideline describes a method to assess the toxicity of a substance to freshwater algae and cyanobacteria.

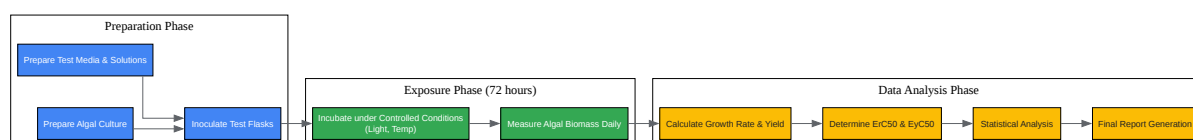
**Objective:** To determine the effects of a substance on the growth of a selected algal species over a 72-hour period.

**Test Organism:** Commonly used species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*.

**Methodology:**

- **Principle:** Exponentially growing cultures of algae are exposed to the test substance in a nutrient-rich medium under continuous illumination.
- **Test Concentrations:** A range of concentrations of the test substance and a control are tested in replicate.
- **Growth Measurement:** Algal growth is measured at least daily by determining cell concentration or another surrogate for biomass (e.g., fluorescence).

- **Test Conditions:** The test is conducted under controlled temperature, lighting, and pH conditions.
- **Endpoints:** The primary endpoints are the EC50 values for both growth rate inhibition (ErC50) and yield reduction (EyC50) after 72 hours of exposure.

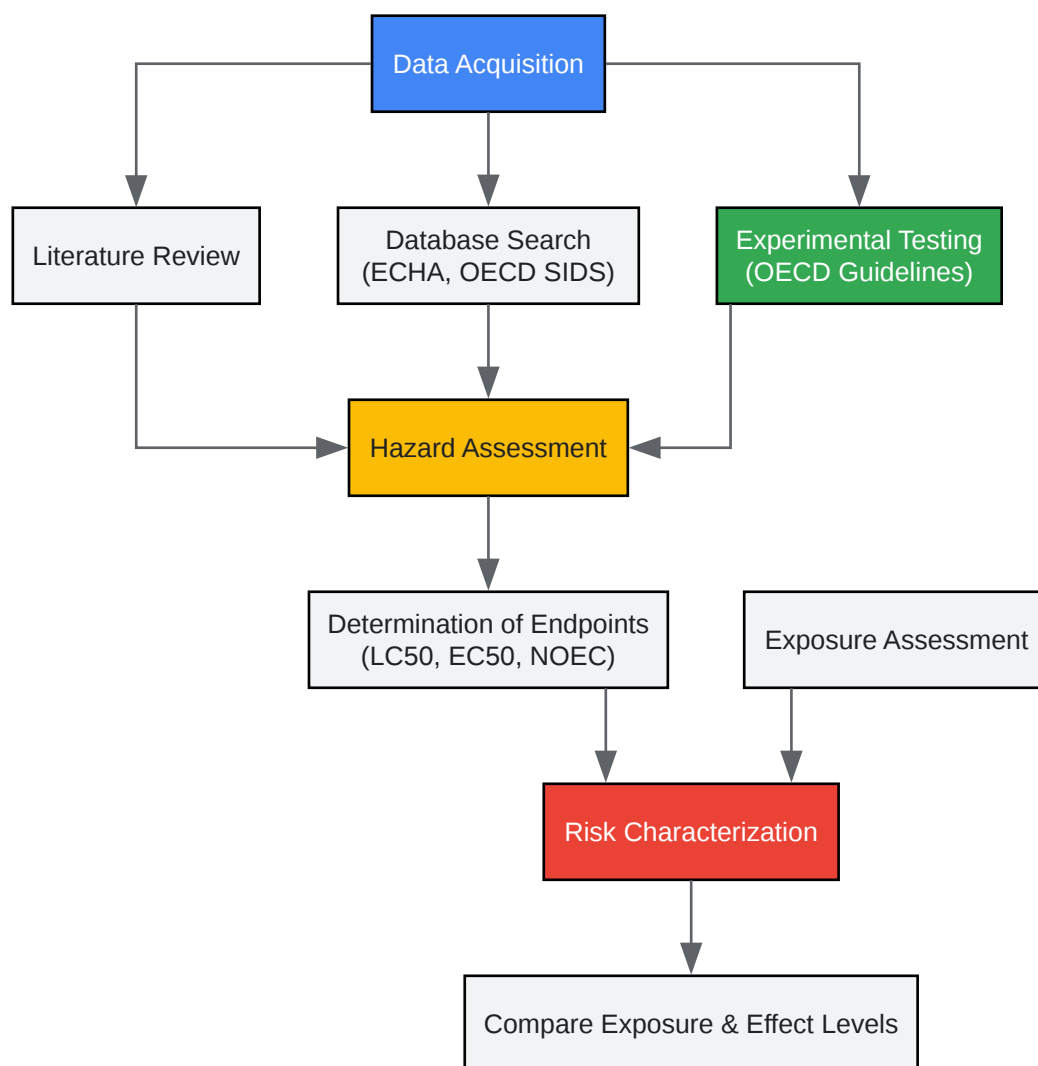


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*Diagram 3: Experimental Workflow for OECD 201 Alga Growth Inhibition Test.*

## Logical Framework for Ecotoxicity Assessment

The assessment of a chemical's ecotoxicity follows a structured process, beginning with data acquisition and culminating in a risk characterization.



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*Diagram 4: Logical Framework for Ecotoxicity Assessment.*

## Conclusion and Recommendations

There is a clear data gap in the publicly available literature regarding the specific ecotoxicity of C.I. **Acid Yellow 25**. While general information on acid dyes provides some qualitative insights, quantitative data from standardized tests are necessary for a robust environmental risk assessment. It is recommended that experimental studies following OECD guidelines for fish, daphnia, and algae toxicity be conducted to determine the LC50 and EC50 values for C.I. **Acid Yellow 25**. Such data would be invaluable for researchers, scientists, and drug development professionals in evaluating the environmental footprint of processes and products involving this

dye. In the interim, a precautionary approach should be taken, assuming a toxicity profile similar to other monoazo acid dyes until specific data becomes available.

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## References

- 1. echemi.com [echemi.com]
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